

Spectroscopic Analysis of cis-Pent-2-ene-1,5-diol: A Technical Overview

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Compound of Interest

Compound Name: Pent-2-ene-1,5-diol
CAS No.: 27354-43-4
Cat. No.: B13692101

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Direct experimental spectroscopic data for cis-**pent-2-ene-1,5-diol** is not readily available in public databases. This guide therefore presents predicted spectroscopic information based on the analysis of structurally similar compounds and established principles of spectroscopy. All presented data are theoretical and await experimental verification.

Introduction

cis-**Pent-2-ene-1,5-diol** is a bifunctional organic molecule containing both a carbon-carbon double bond with cis (or Z) stereochemistry and two primary hydroxyl groups. This combination of functional groups makes it a potentially valuable building block in organic synthesis, particularly for the preparation of complex molecules with defined stereochemistry. The hydroxyl groups can be derivatized or oxidized, while the double bond can participate in various addition reactions. Spectroscopic analysis is crucial for the unambiguous identification and characterization of this compound, ensuring its purity and confirming its structure after synthesis. This document provides a theoretical framework for the expected spectroscopic data for cis-**pent-2-ene-1,5-diol**.

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **cis-pent-2-ene-1,5-diol**. These predictions are derived from the known spectral characteristics of analogous structures, such as cis-2-pentene and other unsaturated diols.

Table 1: Predicted ^1H NMR Spectroscopic Data for cis-Pent-2-ene-1,5-diol

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-1 (CH_2OH)	~ 4.2	Doublet of doublets	$J(\text{H1}, \text{H2}) \approx 5-7$, $J(\text{H1}, \text{OH}) \approx 5-7$
H-2 ($=\text{CH}$)	~ 5.7	Triplet of doublets	$J(\text{H2}, \text{H3}) \approx 10-12$, $J(\text{H2}, \text{H1}) \approx 5-7$
H-3 ($=\text{CH}$)	~ 5.6	Triplet of doublets	$J(\text{H3}, \text{H2}) \approx 10-12$, $J(\text{H3}, \text{H4}) \approx 7-9$
H-4 ($\text{CH}_2\text{CH}_2\text{OH}$)	~ 2.3	Quartet	$J(\text{H4}, \text{H3}) \approx 7-9$, $J(\text{H4}, \text{H5}) \approx 6-8$
H-5 (CH_2OH)	~ 3.7	Triplet	$J(\text{H5}, \text{H4}) \approx 6-8$
OH	Variable (Broad singlet)	Broad Singlet	-

Solvent: CDCl_3 . Reference: Tetramethylsilane (TMS) at 0.00 ppm.

Table 2: Predicted ^{13}C NMR Spectroscopic Data for cis-Pent-2-ene-1,5-diol

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-1 (CH ₂ OH)	~ 60
C-2 (=CH)	~ 130
C-3 (=CH)	~ 128
C-4 (CH ₂ CH ₂ OH)	~ 35
C-5 (CH ₂ OH)	~ 62

Solvent: CDCl₃. Reference: CDCl₃ at 77.16 ppm.

Table 3: Predicted Infrared (IR) Spectroscopic Data for cis-Pent-2-ene-1,5-diol

Vibrational Mode	Predicted Frequency Range (cm ⁻¹)	Intensity
O-H Stretch (Alcohol)	3600-3200	Strong, Broad
C-H Stretch (sp ²)	3100-3000	Medium
C-H Stretch (sp ³)	3000-2850	Medium
C=C Stretch (cis)	1660-1630	Medium to Weak
C-H Bend (cis-alkene)	~700	Medium
C-O Stretch (Primary Alcohol)	1075-1000	Strong

Table 4: Predicted Mass Spectrometry Data for cis-Pent-2-ene-1,5-diol

m/z	Predicted Ion	Notes
102	$[M]^+$	Molecular ion
84	$[M - H_2O]^+$	Loss of water
71	$[M - CH_2OH]^+$	Loss of a hydroxymethyl radical
57	$[M - CH_2CH_2OH]^+$	Loss of a hydroxyethyl radical

Proposed Experimental Protocols

The successful synthesis and characterization of **cis-pent-2-ene-1,5-diol** would require the following experimental procedures.

Synthesis: Reduction of Pent-2-yne-1,5-diol

A common method for the synthesis of cis-alkenes is the partial hydrogenation of the corresponding alkyne using a poisoned catalyst.

Procedure:

- **Catalyst Preparation:** Lindlar's catalyst (palladium on calcium carbonate, poisoned with lead acetate and quinoline) is suspended in a suitable solvent (e.g., methanol or ethyl acetate).
- **Reaction Setup:** The catalyst suspension and pent-2-yne-1,5-diol are placed in a hydrogenation flask.
- **Hydrogenation:** The flask is evacuated and backfilled with hydrogen gas. The reaction is stirred vigorously under a hydrogen atmosphere (typically at or slightly above atmospheric pressure).
- **Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to observe the disappearance of the starting alkyne and the appearance of the product. It is critical to stop the reaction once the alkyne has been consumed to prevent over-reduction to the alkane.

- **Workup:** The catalyst is removed by filtration through a pad of celite. The solvent is then removed under reduced pressure.
- **Purification:** The crude product is purified by column chromatography on silica gel to yield pure **cis-pent-2-ene-1,5-diol**.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- **Sample Preparation:** A 5-10 mg sample of the purified diol is dissolved in approximately 0.7 mL of deuterated chloroform (CDCl_3) containing 1% TMS in an NMR tube.
- **Instrumentation:** ^1H and ^{13}C NMR spectra are acquired on a 400 MHz or higher field NMR spectrometer.
- **Data Acquisition:** Standard parameters for ^1H and ^{13}C NMR are used. For ^1H NMR, a sufficient number of scans are acquired to obtain a good signal-to-noise ratio. For ^{13}C NMR, a proton-decoupled experiment is performed.

Infrared (IR) Spectroscopy:

- **Sample Preparation:** A small amount of the neat liquid sample is placed between two sodium chloride (NaCl) or potassium bromide (KBr) plates.
- **Instrumentation:** An FTIR spectrometer is used to acquire the spectrum.
- **Data Acquisition:** The spectrum is typically recorded from 4000 to 400 cm^{-1} . A background spectrum of the clean plates is recorded and subtracted from the sample spectrum.

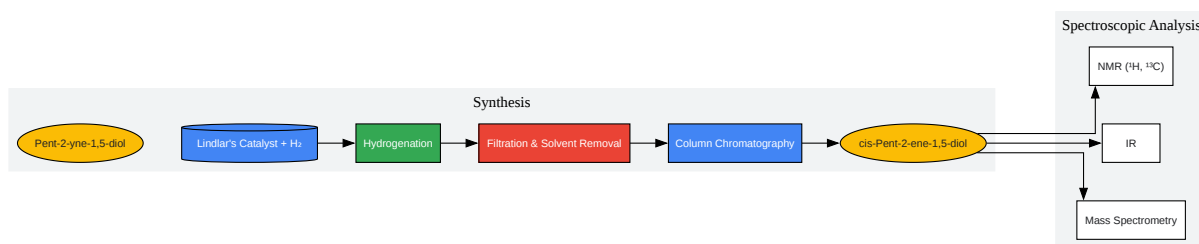
Mass Spectrometry (MS):

- **Instrumentation:** A mass spectrometer equipped with an electron ionization (EI) source is used.
- **Sample Introduction:** The sample can be introduced via direct infusion or through a gas chromatograph (GC-MS).

- Data Acquisition: The mass spectrum is recorded over a suitable mass-to-charge (m/z) range (e.g., 40-200 amu).

Visualization of Experimental Workflow

The following diagram illustrates the proposed workflow for the synthesis and spectroscopic characterization of **cis-pent-2-ene-1,5-diol**.



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Caption: Synthesis and analysis workflow for **cis-pent-2-ene-1,5-diol**.

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